

physical properties of (R)-(+)-2-Bromopropionic acid

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Compound of Interest

Compound Name: (R)-(+)-2-Bromopropionic acid

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An In-depth Technical Guide to the Physical Properties of **(R)-(+)-2-Bromopropionic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **(R)-(+)-2-Bromopropionic acid**, a chiral building block significant in pharmaceutical and agrochemical synthesis. The information is presented to support research and development activities, with a focus on clarity, data accessibility, and experimental context.

Core Physical and Chemical Properties

(R)-(+)-2-Bromopropionic acid, also known by its IUPAC name (2R)-2-bromopropanoic acid, is a colorless to light yellow liquid at room temperature.^{[1][2]} It is a chiral carboxylic acid widely used as an intermediate in organic synthesis.^{[3][4]} The following table summarizes its key physical properties for easy reference and comparison.

Property	Value
IUPAC Name	2-bromopropanoic acid[1][5]
Synonyms	(R)-2-Bromopropanoic acid, (+)-2-Bromopropanoic acid[6]
CAS Number	10009-70-8[6]
Molecular Formula	C ₃ H ₅ BrO ₂ [6]
Molecular Weight	152.97 g/mol [5]
Appearance	Colorless to light yellow liquid[1][2][3]
Melting Point	25 °C[5][6]
Boiling Point	203 °C (at standard pressure)[3][6][7]
Density	1.692 g/mL at 20 °C[6]
Refractive Index (n _{20/D})	1.475[6]
Specific Rotation ([α] _{20/D})	+26 ±2° (neat)
pKa	2.97 (at 25 °C)[7], 3.00 ± 0.10 (Predicted)[6]
Solubility	Soluble in water; miscible with alcohol, ether, and chloroform.[1][3][4]
Storage Temperature	2-8°C[6]

Experimental Protocols

The accurate determination of physical properties is critical for compound identification, purity assessment, and process development. Below are detailed methodologies for key experimental procedures.

Determination of Melting Point

The melting point is a fundamental property used to identify a substance and assess its purity. Impurities typically lower and broaden the melting point range.[8][9]

Methodology:

- **Sample Preparation:** A small amount of the crystalline solid is placed in a capillary tube, which is then sealed at one end.[8] The sample is packed down to a height of 1-2 mm.[8]
- **Apparatus:** A melting point apparatus, which consists of a heating block or an oil bath and a thermometer or a digital temperature sensor, is used.[8]
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a steady, slow rate (e.g., 2 °C per minute) near the expected melting point to ensure thermal equilibrium.[9]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[9]
- **Mixed Melting Point for Purity:** To confirm the identity of a compound, a mixed melting point can be determined. A 50:50 mixture of the unknown sample with a known reference standard is prepared.[9] If the melting point of the mixture is sharp and identical to the known compound, the unknown is likely the same substance. A depressed and broadened melting range indicates the samples are different.[9]

Determination of Specific Rotation

Specific rotation is a characteristic property of a chiral compound and is measured using a polarimeter. It is defined as the observed angle of optical rotation when plane-polarized light passes through a sample of a specific path length and concentration.[10]

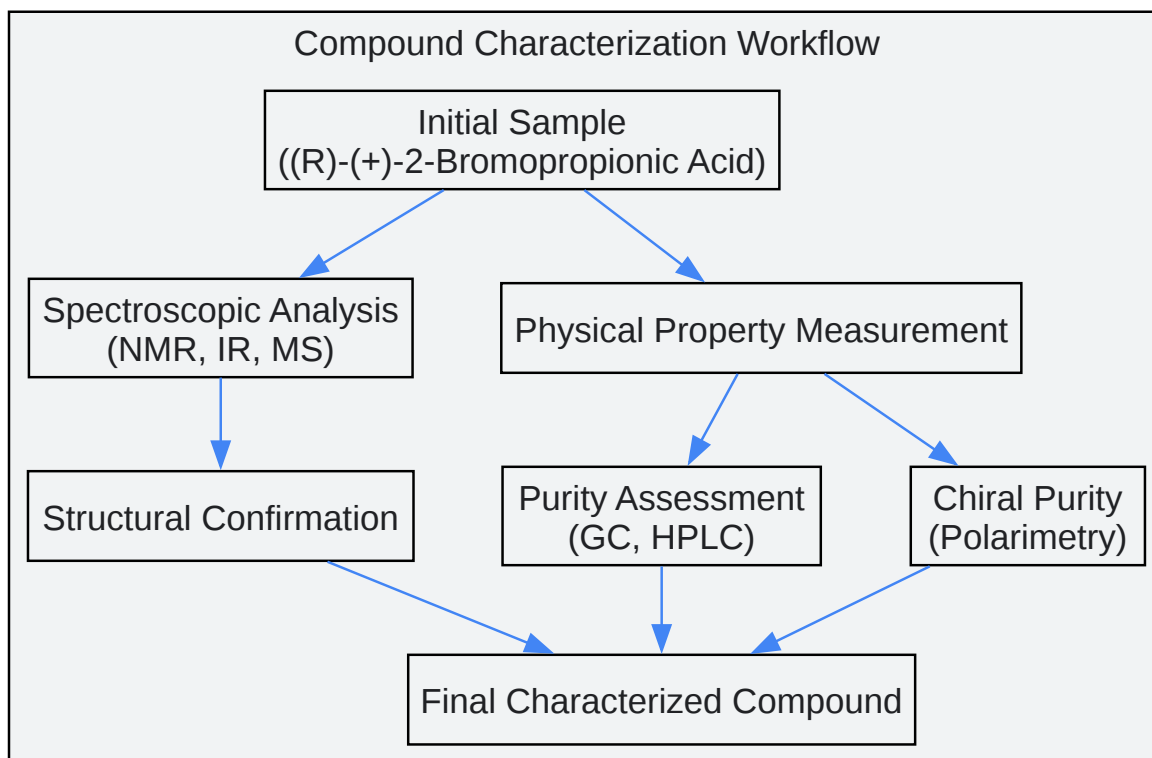
Methodology:

- **Sample Preparation:** A solution of the chiral compound is prepared by accurately weighing the substance and dissolving it in a known volume of an appropriate achiral solvent. For a neat liquid like **(R)-(+)-2-Bromopropionic acid**, the pure liquid is used directly.

- Apparatus: A polarimeter is used. This instrument consists of a light source (typically a sodium lamp, 589 nm), a polarizer, a sample tube, an analyzer, and a detector.[\[10\]](#)[\[11\]](#)
- Procedure:
 - The polarimeter is calibrated by filling the sample tube with the pure solvent (or air for a neat sample) and setting the reading to zero.
 - The sample tube is then filled with the prepared solution or the neat liquid, ensuring no air bubbles are present.[\[11\]](#)
 - The tube is placed in the polarimeter.
 - The analyzer is rotated until the light intensity is at a minimum or maximum, and the observed angle of rotation (α) is recorded.[\[10\]](#)
- Calculation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the sample tube in decimeters (dm).
 - c is the concentration of the solution in g/mL (or density for a neat liquid).[\[11\]](#)

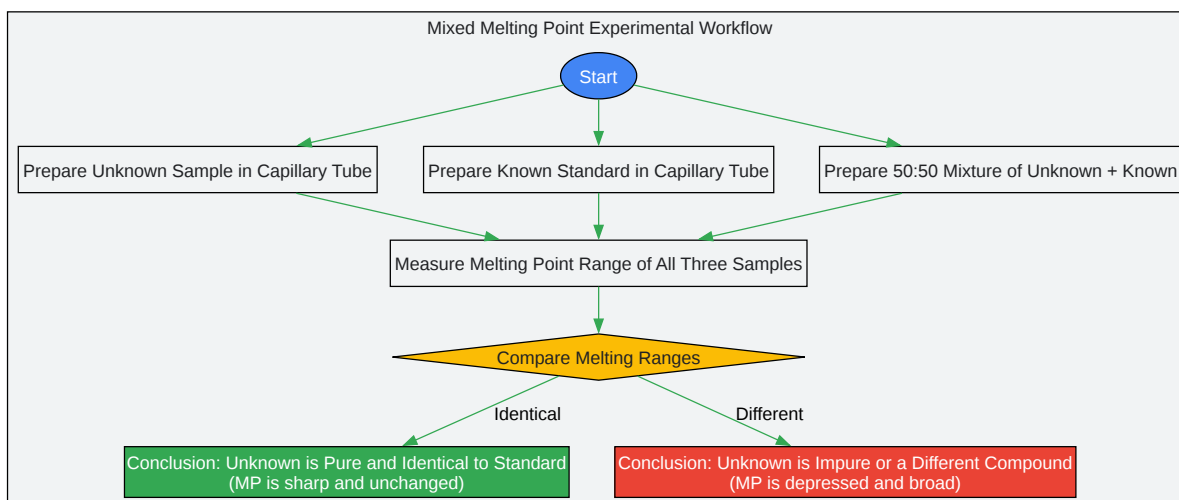
Visualizations: Workflows and Logic

The following diagrams illustrate logical and experimental workflows relevant to the characterization of **(R)-(+)-2-Bromopropionic acid**.



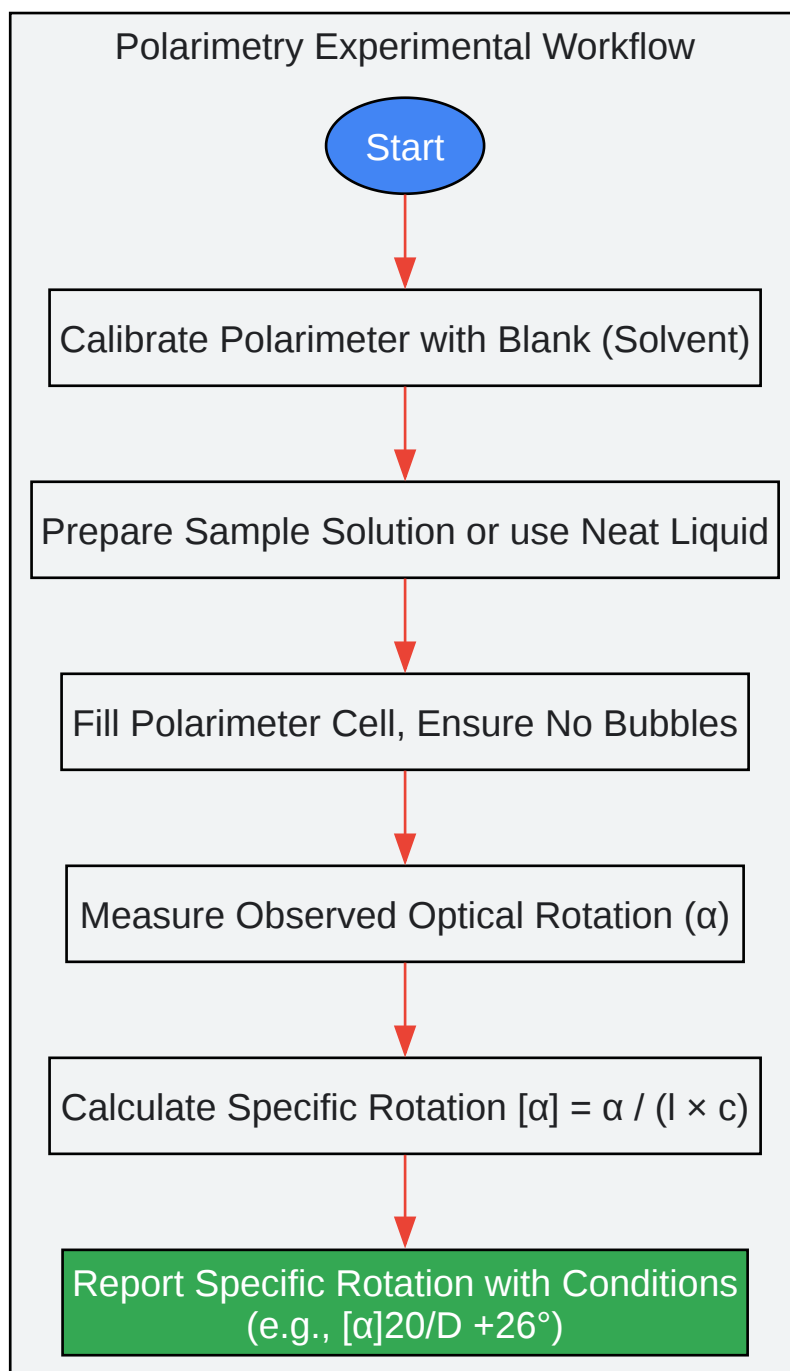
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Caption: A logical workflow for the comprehensive characterization of a chemical sample.



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Caption: A workflow diagram for purity assessment using the mixed melting point technique.



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Caption: A step-by-step workflow for determining the specific rotation of a chiral compound.

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References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. 2-Bromopropionic acid | 598-72-1 [chemicalbook.com]
- 4. 2 Bromopropionic Acid - Industrial Grade at Affordable Prices [sonalplastrubind.com]
- 5. 2-Bromopropionic acid | C₃H₅BrO₂ | CID 11729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. lookchem.com [lookchem.com]
- 7. chembk.com [chembk.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 10. iajps.com [iajps.com]
- 11. youtube.com [youtube.com]
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